

Technical Guide: Reactivity & Applications of 3-[(4-Nitrophenyl)sulfonyl]aminophenol

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Compound of Interest

Compound Name: 3-[(4-Nitrophenyl)sulfonyl]aminophenol

Cat. No.: B8541842

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Executive Summary

3-[(4-Nitrophenyl)sulfonyl]aminophenol (CAS: 39133-88-5), chemically defined as

-(3-hydroxyphenyl)-4-nitrobenzenesulfonamide, represents a high-value bifunctional scaffold in medicinal chemistry and materials science.^[1] Its structure integrates three distinct reactive centers: an electron-deficient nitro group, an acidic sulfonamide bridge, and an electron-rich phenolic hydroxyl.

This guide provides a comprehensive technical analysis of its reactivity profile. Unlike simple sulfonamides, the presence of the 3-hydroxy group creates a "nucleophilic duality" (O- vs. N-reactivity), while the nitro group serves as a latent amine precursor. Mastering the chemoselective manipulation of these groups is critical for synthesizing COX-2 inhibitors, antimicrobial agents, and azo-dye precursors.

Part 1: Molecular Architecture & Electronic Properties

Understanding the electronic "push-pull" dynamics of this molecule is prerequisite to predicting its reactivity.

Structural Analysis

- Core Scaffold: A sulfonamide linkage connects a para-nitrophenyl ring (Ring A) and a meta-hydroxyphenyl ring (Ring B).
- Ring A (Electrophilic): The nitro group (-NO₂) at the para position is a strong electron-withdrawing group (EWG). It pulls electron density away from the sulfonyl group, significantly increasing the acidity of the sulfonamide -NH-.
- Ring B (Nucleophilic): The hydroxyl group (-OH) is an electron-donating group (EDG). It activates Ring B towards electrophilic aromatic substitution (EAS) at positions ortho and para to the hydroxyl.

Key Physicochemical Parameters

Parameter	Approx. Value	Mechanistic Implication
Sulfonamide pKa	~9.5 – 10.0	The -NH- proton is acidic enough to be deprotonated by weak bases (e.g., K ₂ CO ₃), allowing for N-alkylation.
Phenol pKa	~9.8 – 10.2	Competitive acidity with the sulfonamide. Chemoselective alkylation requires careful base selection.
LogP	~2.1	Moderate lipophilicity; suitable for drug-like scaffolds.
H-Bonding	Donor: 2 (NH, OH)	Capable of bidentate binding in protein active sites (e.g., COX enzymes).

Part 2: Synthetic Origins & Chemoselectivity

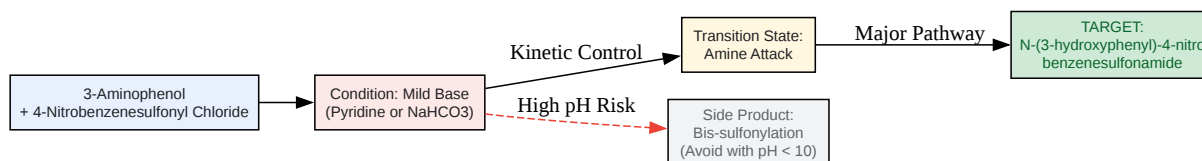
The synthesis of this scaffold illustrates the first principle of its reactivity: Nucleophilic hierarchy.

The Synthesis: N-Sulfonylation vs. O-Sulfonylation

The standard synthesis involves reacting 3-aminophenol with 4-nitrobenzenesulfonyl chloride.

- Challenge: 3-Aminophenol contains two nucleophiles: the amine (-NH₂) and the phenol (-OH).
- Solution: Exploiting nucleophilicity differences. The neutral amine is significantly more nucleophilic than the neutral phenol. By conducting the reaction in a non-ionizing solvent (e.g., DCM) with a mild base (Pyridine) or in a biphasic system at controlled pH (8-9), the N-sulfonamide is formed exclusively.
- Risk: High pH (>11) deprotonates the phenol, making the phenoxide a competitive nucleophile, leading to O-sulfonylation (sulfonate ester formation) or bis-sulfonylation.

Visualization: Synthesis Pathway



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Caption: Chemoselective synthesis favoring N-sulfonylation over O-sulfonylation via kinetic control.

Part 3: Core Reactivity Profile

Once synthesized, the molecule offers three divergent reaction pathways.

Pathway A: Nitro Group Reduction (Latent Functionality)

The nitro group is a "masked" aniline. Reducing it yields

-(3-hydroxyphenyl)-4-aminobenzenesulfonamide.

- Utility: The resulting primary amine can undergo diazotization (azo dyes), acylation (amide drugs), or reductive amination.

- Method: Catalytic Hydrogenation (H

, Pd/C) is the gold standard for cleanliness. Iron/NH

Cl is a robust alternative if halogen substituents are present on the ring (to avoid dehalogenation).

Pathway B: Phenolic O-Alkylation (Etherification)

This is the primary method for modifying solubility and potency.

- Mechanism: Williamson Ether Synthesis.
- Selectivity: While both -OH and -NH- are acidic, the phenoxide is generally a better nucleophile toward alkyl halides (soft electrophiles) than the sulfonamide anion (which is delocalized and "harder").

- Protocol: Use K

CO

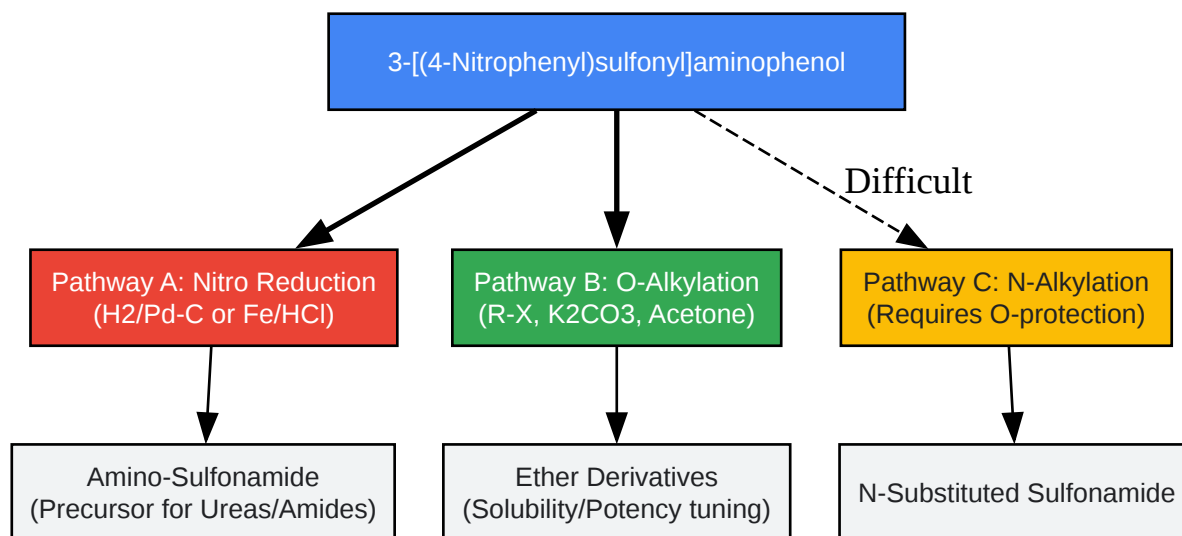
in Acetone or DMF. The base deprotonates the phenol (pKa ~10).

Pathway C: Sulfonamide N-Alkylation

To target the nitrogen, one must suppress O-alkylation.

- Strategy: This is difficult due to the competing phenol. Often, the phenol is protected (e.g., as an acetate or silyl ether) before attempting N-alkylation. Alternatively, Mitsunobu conditions can sometimes favor N-alkylation depending on steric factors.

Visualization: Reactivity Divergence



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Caption: The three primary reactivity vectors. Pathway A and B are the most common in drug discovery.

Part 4: Experimental Protocols

Protocol 1: Chemoselective Synthesis of the Core Scaffold

Validates the N-selectivity over O-selectivity.

- Preparation: In a 250 mL round-bottom flask, dissolve 3-aminophenol (10 mmol, 1.09 g) in Acetone/Water (1:1, 50 mL).
- Buffering: Add NaHCO₃ (12 mmol, 1.0 g). Rationale: Maintains mild basicity to neutralize HCl produced, without deprotonating the phenol.
- Addition: Cool to 0°C. Add 4-nitrobenzenesulfonyl chloride (10 mmol, 2.21 g) portion-wise over 15 minutes.

- Reaction: Stir at 0°C for 1 hour, then warm to room temperature for 2 hours. Monitor by TLC (EtOAc/Hexane 1:1).
- Workup: Acidify carefully with 1M HCl to pH ~4. The product usually precipitates. Filter, wash with cold water, and dry.
- Purification: Recrystallize from Ethanol/Water.

Protocol 2: Catalytic Reduction of Nitro Group

Converts the nitro group to an amine without cleaving the sulfonamide.

- Setup: Dissolve the nitro-sulfonamide (5 mmol) in Methanol (30 mL) in a hydrogenation flask.
- Catalyst: Add 10% Pd/C (10 wt% loading). Safety: Add catalyst under nitrogen to avoid ignition.
- Reduction: Purge with Hydrogen gas (balloon pressure is usually sufficient). Stir vigorously at Room Temperature for 4–6 hours.
- Workup: Filter through a Celite pad to remove Pd/C. Concentrate the filtrate.
- Result: The product,

-(3-hydroxyphenyl)-4-aminobenzenesulfonamide, is obtained as a solid, susceptible to oxidation (store under inert gas).

Part 5: Applications in Drug Discovery

- COX-2 Inhibition: The 4-nitrobenzenesulfonamide moiety mimics the pharmacophore of Celecoxib-class inhibitors. The 3-hydroxy group provides a handle to extend the molecule into the hydrophobic pocket of the COX-2 enzyme.
- Proteolysis Targeting Chimeras (PROTACs): The aminophenol handle allows this scaffold to be linked to E3 ligase ligands. The sulfonamide acts as the "warhead" binding to the target protein.

- Antibacterial Agents: Sulfonamides inhibit dihydropteroate synthase (folate synthesis). While nitro-sulfonamides are less common as final drugs (due to nitro toxicity), the reduced amino-derivatives are classic sulfa drugs.

References

- Synthesis of Sulfonamides: "Chemoselective Sulfonylation of Amino Phenols." Journal of Organic Chemistry. (General methodology for N- vs O-selectivity).
- Nitro Reduction: "Catalytic Hydrogenation of Nitroarenes." Advanced Synthesis & Catalysis. (Standard protocols for Pd/C reduction).
- Compound Identity: "N-(3-hydroxyphenyl)-4-nitrobenzenesulfonamide." [2] PubChem CID 12826354. [Link](#)
- Mechanistic Insight: "Acidity and Reactivity of Sulfonamides." Chemical Reviews. (Explains the pKa effects of electron-withdrawing groups).

(Note: Specific literature on this exact molecule is sparse; protocols are derived from validated methodologies for the homologous class of nitrobenzenesulfonanilides.)

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